

A Technical Guide to 1,8-Diaminooctane: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 1,8-Diaminooctane

Cat. No.: B148097

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,8-Diaminooctane, also known as octamethylenediamine, is a linear aliphatic diamine that serves as a versatile building block in organic synthesis and polymer chemistry. Its bifunctional nature, characterized by two primary amine groups at the termini of an eight-carbon chain, allows for a variety of chemical transformations. This guide provides a comprehensive overview of the molecular properties, synthesis, and common experimental procedures related to **1,8-diaminooctane**, tailored for a technical audience in research and development.

Core Molecular and Physical Properties

The fundamental chemical and physical properties of **1,8-diaminooctane** are crucial for its application in controlled chemical reactions. These properties are summarized in the table below.

| Property | Value | Citation(s) |
|------------------------|--|-----------------|
| Chemical Formula | C ₈ H ₂₀ N ₂ | [1][2][3][4] |
| Molecular Weight | 144.26 g/mol (approx.) | [1][2][5][6][7] |
| 144.2578 g/mol (exact) | [1][3][4] | |
| CAS Number | 373-44-4 | [1][2][3][6] |
| Appearance | White to off-white or yellowish crystalline solid, flakes, or powder | [7][8][9] |
| Melting Point | 50-52 °C | [7][10] |
| Boiling Point | 225-226 °C (at 760 mmHg) | [7][10] |
| Water Solubility | 575 g/L at 20 °C | [9] |
| IUPAC Name | octane-1,8-diamine | [5] |
| Synonyms | Octamethylenediamine, 1,8- Octanediamine, 1,8- Octylenediamine | [1][3][5][6] |

Experimental Protocols

Accurate determination of the physicochemical properties of **1,8-diaminooctane** is essential for its use in research and manufacturing. Below are detailed methodologies for key analytical procedures.

Melting Point Determination using a Capillary Tube

The melting point is a critical indicator of purity for a solid compound. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure substance, while impurities tend to depress and broaden the melting range.[5]

Objective: To determine the melting point range of a solid sample of **1,8-diaminooctane**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle (optional, for pulverizing crystals)

Procedure:

- Sample Preparation: Place a small amount of **1,8-diaminooctane** on a clean, dry surface. If the sample consists of large crystals, gently crush it into a fine powder.[\[11\]](#)
- Capillary Tube Loading: Push the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube gently on a hard surface to pack the sample into the bottom. The sample should fill the tube to a height of 1-2 mm.[\[6\]](#)[\[11\]](#)
- Apparatus Setup: Attach the capillary tube to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[6\]](#) Insert the assembly into the heating block of the melting point apparatus.[\[5\]](#)
- Heating:
 - For an unknown sample, perform a rapid initial heating (e.g., 10-20°C/min) to determine an approximate melting range.[\[12\]](#)
 - Allow the apparatus to cool. For a precise measurement, begin heating again at a much slower rate (approximately 2°C/min) when the temperature is about 15-20°C below the approximate melting point.[\[5\]](#)[\[12\]](#)
- Observation and Recording:
 - Record the temperature (T1) at which the first drop of liquid appears.
 - Record the temperature (T2) at which the entire sample has completely melted into a clear liquid.

- The melting point is reported as the range T1 - T2.[11]

Boiling Point Determination by the Capillary Method

This method is suitable for determining the boiling point of small quantities of a liquid. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[3]

Objective: To determine the boiling point of **1,8-diaminooctane**.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or aluminum block)
- Stand and clamp

Procedure:

- Sample Preparation: Since **1,8-diaminooctane** is a solid at room temperature, it must first be gently heated above its melting point (50-52°C) to a liquid state.
- Assembly: Place a few milliliters of the molten **1,8-diaminooctane** into a small test tube. Place the capillary tube into the test tube with the open end submerged in the liquid and the sealed end pointing upwards.[2][8]
- Heating Setup: Attach the test tube to a thermometer and immerse the assembly in a heating bath.[8]
- Heating and Observation: Heat the bath slowly. As the temperature rises, air trapped in the capillary tube will expand and exit as a stream of bubbles.[3]

- Recording: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, turn off the heat and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the boiling point of the substance.[3] Record this temperature.

Purity Analysis by Gas Chromatography (GC)

Gas chromatography is a powerful technique for assessing the purity of volatile and semi-volatile compounds like diamines. Due to their basic nature, amines can interact with standard GC columns, leading to poor peak shape (tailing). Therefore, specialized deactivated columns are required for accurate analysis.[13]

Objective: To determine the purity of a **1,8-diaminooctane** sample and identify any potential impurities.

General Protocol Outline:

- Column Selection: Utilize a GC column specifically designed for amine analysis. These are typically deactivated with a base, such as potassium hydroxide (KOH), to prevent peak tailing.[13] An example is a Carboxpack™ B/4% Carbowax® 20M/0.8% KOH packed column or a CP-Volamine fused silica capillary column.[13][14]
- Instrument Parameters:
 - Injector Temperature: Set to a temperature that ensures rapid volatilization of the sample without thermal degradation (e.g., 290°C).[15]
 - Oven Temperature Program: An initial temperature of around 80-120°C, held for a minute, followed by a ramp up to a final temperature of 240-290°C. A typical ramp rate might be 5-10°C/min.[15][16]
 - Carrier Gas: Helium is commonly used with a constant flow rate (e.g., 1 mL/min).[15]
 - Detector: A Flame Ionization Detector (FID) is suitable for organic compounds, or a Mass Spectrometer (MS) can be used for definitive identification of the main component and any impurities.

- **Sample Preparation:** Dissolve a known quantity of the **1,8-diaminooctane** sample in a suitable solvent (e.g., methanol or ethanol). The concentration should be within the linear range of the detector.
- **Injection:** Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC system.[15]
- **Data Analysis:** The resulting chromatogram will show peaks corresponding to different components in the sample. The area of the **1,8-diaminooctane** peak relative to the total area of all peaks provides a quantitative measure of its purity. Retention times are used to identify components by comparing them to known standards.

Synthesis and Applications

1,8-Diaminooctane is a key intermediate in various chemical syntheses. It is particularly important in the production of polyamides, epoxy curing agents, and as a building block in the development of pharmaceuticals and agrochemicals.[7][9][17]

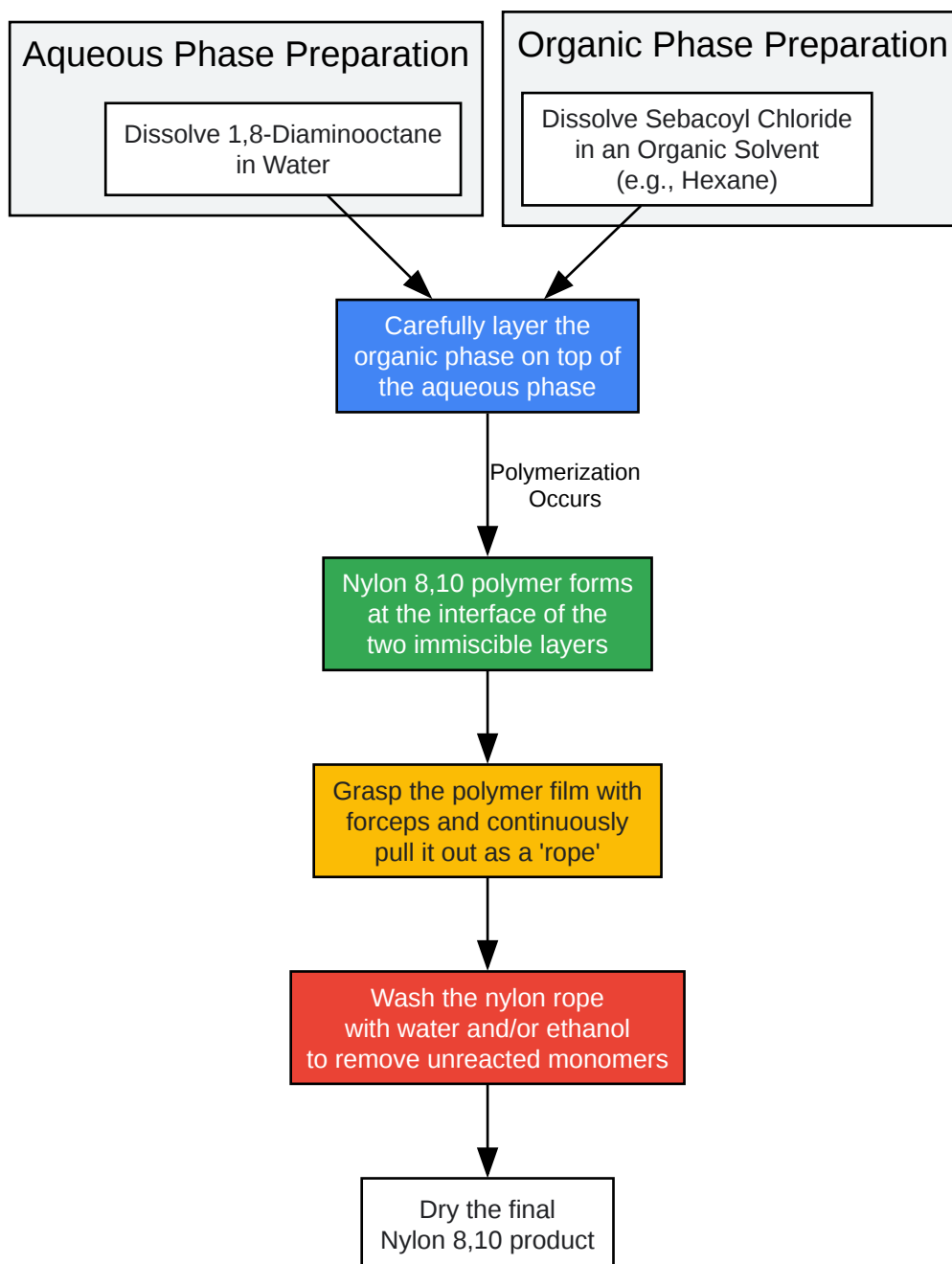
One common industrial synthesis route involves the catalytic hydrogenation of sebaconitrile (1,6-dicyanohexane) in the presence of a nickel catalyst and hydrogen gas.[1] Another method involves the reaction of sebacic acid with urea to form decanediamide, which is then converted to **1,8-diaminooctane** through a series of reactions.[18]

A classic laboratory application demonstrating the utility of **1,8-diaminooctane** is in the synthesis of nylon via interfacial polymerization. The reaction of **1,8-diaminooctane** with a diacid chloride, such as sebacyl chloride, at the interface of two immiscible solvents produces the polyamide Nylon 8,10.[19]

Workflow: Interfacial Polymerization of Nylon 8,10

The following diagram illustrates the workflow for synthesizing Nylon 8,10 from **1,8-diaminooctane** and sebacyl chloride.

Workflow for Nylon 8,10 Synthesis



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Workflow for Nylon 8,10 Synthesis

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